

comparison Fluorapacin bis(4-fluorobenzyl)disulfide activity

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Fluorapacin

CAS No.: 869811-23-4

Cat. No.: S548470

Get Quote

Compound Overview and Chemical Profile

The table below summarizes the key identifiers for the two compounds:

Property	Fluorapacin (bis(4-fluorobenzyl)trisulfide)	bis(4-fluorobenzyl)disulfide
CAS Number	869811-23-4 [1]	405-31-2 [2]
Molecular Formula	C ₁₄ H ₁₂ F ₂ S ₃ [1]	C ₁₂ H ₈ F ₂ S ₂ [2]
Synonym(s)	Bis[(4-fluorophenyl)methyl]trisulfide [1]	bis(4-fluorophenyl) disulfide [2]
Molecular Weight	Information missing	254.313 g/mol [2]
Chemical Structure	Information missing	<chem>C1=CC(=CC=C1F)SSC2=CC=C(C=C2)F</chem> [2]
Primary Role	Promising new anticancer drug candidate [3]	Pharmaceutical intermediate; Degradation product of Fluorapacin [3] [2]

Experimental Data on Fluorapacin

While a direct activity comparison is not available, extensive studies have been conducted on **Fluorapacin**, which provide context for its potential superiority as a drug candidate.

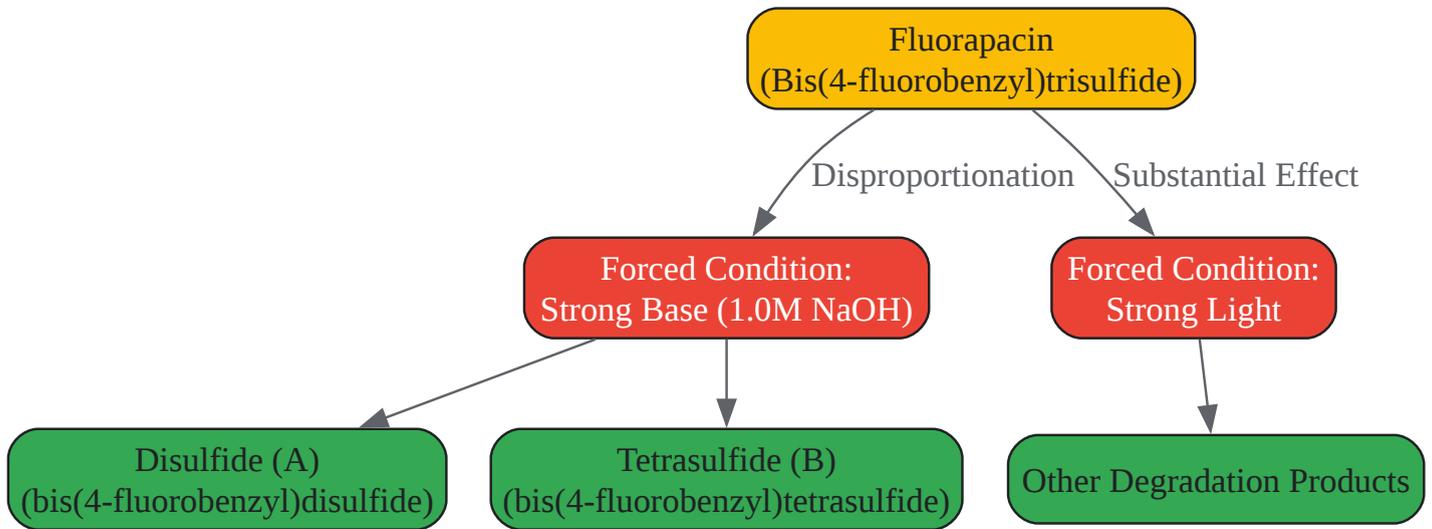
Stability and Degradation

A stability-indicating HPLC method was used to evaluate **Fluorapacin** under various forced conditions [3]. Key findings are summarized below:

Stress Condition	Effect on Fluorapacin Recovery	Identified Degradation Product(s)
Oxidative (30% H ₂ O ₂)	Verified oxidative stability [3]	None substantial [3]
Strong Acid (1.0M HCl)	No effect on recovery [3]	None [3]
Strong Base (1.0M NaOH)	Accelerated degradation [3]	bis(4-fluorobenzyl)disulfide (A) and bis(4-fluorobenzyl)tetrasulfide (B) [3]
Strong Light (4500 Lx, 10 days)	Substantial effect, especially in finished product [3]	Information missing
Elevated Temperature (40°C & 60°C, 10 days)	No obvious impact [3]	None [3]

Experimental Protocol for Stability: The forced degradation studies involved treating the active pharmaceutical ingredient (API) and finished pharmaceutical product (FPP) of **Fluorapacin** under various conditions, including acidic (1.0M HCl), basic (1.0M NaOH), oxidative (30% hydrogen peroxide), and photolytic (strong light at 4500 Lx) environments. The resulting mixtures were then analyzed using a stability-indicating HPLC method to quantify the recovery of **Fluorapacin** and the formation of its related substances [3].

The relationship between **Fluorapacin** and its degradation products can be visualized as follows:



[Click to download full resolution via product page](#)

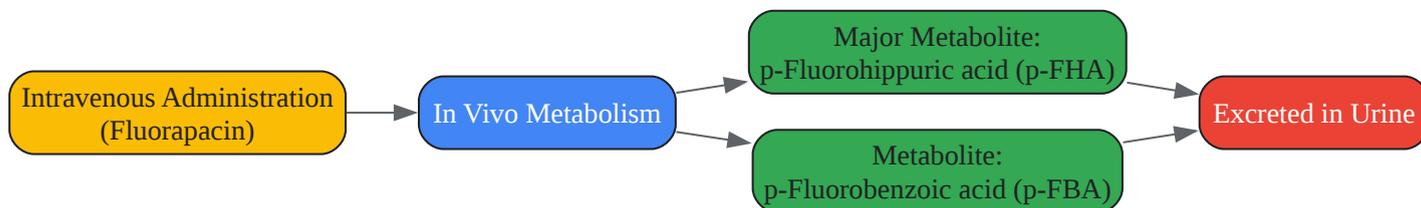
Metabolism and Excretion

In vivo studies in rats identified two main metabolites of **Fluorapacin** after intravenous administration [4]:

- **p-Fluorohippuric acid (p-FHA)**
- **p-Fluorobenzoic acid (p-FBA)**

Experimental Protocol for Metabolite Identification and Determination: Urine was collected from rats after intravenous administration of **Fluorapacin**. The metabolites were identified using GC-MS and HPLC. A specific HPLC-UV method was developed and validated for the simultaneous quantification of p-FHA and p-FBA in the urine samples. This method was successfully applied to study the urinary excretion over 48 hours [4].

The metabolic pathway and excretion are illustrated below:



[Click to download full resolution via product page](#)

Research Implications and Data Gaps

The search results confirm that **Fluorapacin** is a promising anticancer agent with a well-documented profile, including broad-spectrum anti-proliferative activity, in vivo efficacy in mouse models, and an excellent safety profile [4]. Its stability and metabolic pathways have been rigorously characterized [3] [4].

However, **bis(4-fluorobenzyl)disulfide** is primarily documented as a degradation product of **Fluorapacin** [3] and is commercially available for use as a general pharmaceutical intermediate [2]. The search results do not contain experimental data comparing their anticancer potency, efficacy in cell lines or animal models, or toxicity profiles.

Suggestions for Further Research

To conduct a meaningful comparison, you may need to explore the following:

- **Consult Specialized Databases:** Direct experimental comparisons might be found in more comprehensive scientific databases or patent literature that were not covered in this search.
- **Review Broader Literature on Trisulfides:** Look for review articles on organic trisulfides and their disulfide derivatives as anticancer agents, which might discuss structure-activity relationships (SAR) and provide comparative insights.
- **Explore Cellular Signaling Pathways:** Since natural compounds often exert effects by perturbing multiple signaling pathways like NF- κ B, MAPK, and Akt [5], investigating which specific pathways these compounds modulate could provide a mechanistic basis for comparison.

[Need Custom Synthesis?](#)

Email: info@smolecule.com or [Request Quote Online](#).

References

1. (Cas 869811-23-4) – Parchem Fluorapacin [parchem.com]
2. (Bis -fluorophenyl) disulfide, 98%, Thermo Scientific... | Fisher Scientific 4 [fishersci.ca]
3. Stability studies of anticancer agent bis (4 -fluorobenzyl) trisulfide and... [pubmed.ncbi.nlm.nih.gov]
4. Identification and simultaneous determination of p-FHA and p-FBA, two... [pubmed.ncbi.nlm.nih.gov]
5. Frontiers | Exploring the recent trends in perturbing the cellular... [frontiersin.org]

To cite this document: Smolecule. [comparison Fluorapacin bis(4-fluorobenzyl)disulfide activity].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b548470#comparison-fluorapacin-bis-4-fluorobenzyl-disulfide-activity>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com